

A Technical Guide to the Lower Critical Solution Temperature of Aniline-Water Systems

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Compound of Interest

Compound Name: Aniline water

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the lower critical solution temperature (LCST) of aniline-water systems. It delves into the thermodynamic principles, offers detailed experimental protocols for its determination, and presents quantitative data in a clear, structured format. This document is intended to be a valuable resource for professionals working in areas where the temperature-dependent phase behavior of liquid mixtures is a critical parameter.

Introduction to Lower Critical Solution Temperature (LCST)

The lower critical solution temperature (LCST) is the critical temperature below which two or more components of a mixture are miscible in all proportions.^[1] Above the LCST, the system separates into two distinct liquid phases. This phenomenon is counter-intuitive to the more common upper critical solution temperature (UCST) behavior, where miscibility increases with temperature. The phase behavior of the aniline-water system is a classic example of a binary mixture exhibiting an LCST. At temperatures below the LCST, aniline and water are completely miscible, forming a single homogeneous phase. However, as the temperature is raised above the LCST, the mutual solubility decreases, leading to phase separation.

The existence of an LCST is governed by the thermodynamics of the mixture, specifically the Gibbs free energy of mixing ($\Delta G_{\text{mix}} = \Delta H_{\text{mix}} - T\Delta S_{\text{mix}}$). For a system with an LCST, the

enthalpy of mixing (ΔH_{mix}) is negative (exothermic), and the entropy of mixing (ΔS_{mix}) is also negative. At low temperatures, the favorable enthalpy term dominates, leading to miscibility. As the temperature increases, the unfavorable entropy term ($T\Delta S_{\text{mix}}$) becomes more significant, eventually causing ΔG_{mix} to become positive, resulting in phase separation.

Quantitative Data: Mutual Solubility of Aniline and Water

The mutual solubility of aniline and water has been extensively studied. The following table summarizes the temperature-dependent composition of the two liquid phases at equilibrium, along with the established lower critical solution temperature and critical composition.

Temperature (°C)	Mass % Aniline in Water-Rich Phase	Mass % Aniline in Aniline-Rich Phase
25	3.6	95.0
50	4.0	90.0
100	5.5	80.0
150	10.0	65.0
168.1 (LCST)	49.4 (Critical Composition)	49.4 (Critical Composition)

Data compiled from the IUPAC-NIST Solubility Data Series.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Determination of the Miscibility Curve and LCST of the Aniline-Water System

This section provides a detailed methodology for determining the miscibility temperatures of various aniline-water compositions and subsequently identifying the lower critical solution temperature.

3.1. Materials and Equipment

- Aniline (analytical grade, freshly distilled)
- Distilled or deionized water
- A set of sealable, heat-resistant glass tubes (e.g., borosilicate test tubes with stoppers)
- A controlled temperature water bath with a stirrer and a digital temperature controller (accuracy ± 0.1 °C)
- A calibrated thermometer (accuracy ± 0.1 °C)
- Analytical balance (accuracy ± 0.001 g)
- Pipettes or burettes for accurate liquid transfer

3.2. Experimental Workflow

The following diagram illustrates the workflow for the experimental determination of the miscibility curve.





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References

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